

# An In-Depth Technical Guide to 1,13-Tetradecadiene (CAS: 21964-49-8)

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## Compound of Interest

Compound Name: *1,13-Tetradecadiene*

Cat. No.: B1583877

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## Abstract

This technical guide provides a comprehensive overview of **1,13-tetradecadiene** (CAS: 21964-49-8), a long-chain, non-conjugated diene. It details the physicochemical properties, spectroscopic data, and synthesis and purification methodologies. While direct biological activity and involvement in specific signaling pathways for **1,13-tetradecadiene** are not extensively documented, this guide explores the known biological roles of structurally related long-chain dienes to provide a context for its potential applications in chemical biology and as a synthetic building block in drug discovery.

## Chemical and Physical Properties

**1,13-Tetradecadiene** is a linear hydrocarbon featuring two terminal double bonds. Its structure and lack of conjugation influence its physical and chemical behavior. A summary of its key properties is presented in Table 1.

Property	Value	Source
CAS Number	21964-49-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>14</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	194.36 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[4]</a>
Boiling Point	131 °C at 17 mmHg	<a href="#">[5]</a>
Density	0.849 g/mL at 25 °C	<a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.443	<a href="#">[5]</a>
Flash Point	103 °C (closed cup)	<a href="#">[5]</a>
Solubility	Insoluble in water	<a href="#">[6]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,13-tetradecadiene**.

- Mass Spectrometry (MS): The mass spectrum of **1,13-tetradecadiene** is available through public databases such as the NIST WebBook.
- Infrared (IR) Spectroscopy: The IR spectrum, also available on the NIST WebBook, will exhibit characteristic peaks for C-H stretching and bending vibrations of alkanes and alkenes, as well as C=C stretching of the terminal double bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR data are available on PubChem, providing detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule.

## Synthesis and Purification

The synthesis of **1,13-tetradecadiene** can be achieved through several established organic chemistry methodologies. Two common approaches are Grignard coupling reactions and olefin

metathesis.

## Synthesis via Grignard Coupling

A plausible and adaptable method for the synthesis of **1,13-tetradecadiene** involves a Grignard coupling reaction. This can be conceptualized as the reaction of two equivalents of an allyl Grignard reagent with a long-chain dihalide, or the coupling of two omega-haloalkene Grignard reagents. A more practical approach, adapted from the synthesis of similar long-chain alkenols, would involve the coupling of a Grignard reagent derived from a long-chain  $\alpha,\omega$ -dihaloalkane with an appropriate vinylating agent.

This protocol is an adaptation and requires optimization for the specific synthesis of **1,13-tetradecadiene**.

### Materials:

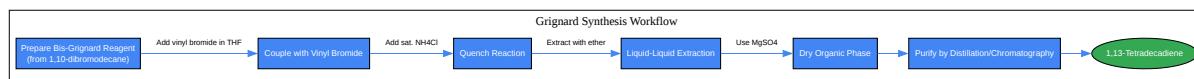
- 1,10-Dibromodecane
- Magnesium turnings
- Vinyl bromide (or allyl bromide)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine (for activation)
- Hydrochloric acid (for quenching)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line, argon/nitrogen)

### Procedure:

- Grignard Reagent Formation: In a flame-dried, three-necked flask under an inert atmosphere, place magnesium turnings (2.2 equivalents). Add a crystal of iodine. A solution

of 1,10-dibromodecane (1 equivalent) in anhydrous THF is added dropwise to initiate the reaction. The disappearance of the iodine color and gentle reflux indicate the formation of the bis-Grignard reagent.

- Coupling Reaction: The solution of the bis-Grignard reagent is cooled to 0°C. A solution of vinyl bromide (2.2 equivalents) in anhydrous THF is added dropwise. The reaction mixture is allowed to warm to room temperature and stirred overnight.
- Work-up: The reaction is quenched by the slow addition of saturated ammonium chloride solution. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.



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A generalized workflow for the synthesis of **1,13-tetradecadiene** via a Grignard coupling reaction.

## Synthesis via Olefin Metathesis

Acyclic Diene Metathesis (ADMET) of a suitable shorter-chain diene in the presence of a Grubbs catalyst could potentially be used, though this is more commonly employed for polymerization. A more direct route would be the cross-metathesis of two molecules of 1-octene, although this would yield a mixture of products. A more controlled approach would involve the cross-metathesis of 1,9-decadiene with ethylene.

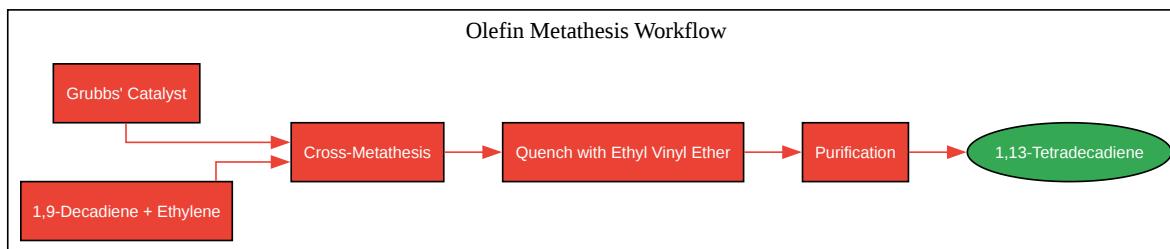
Materials:

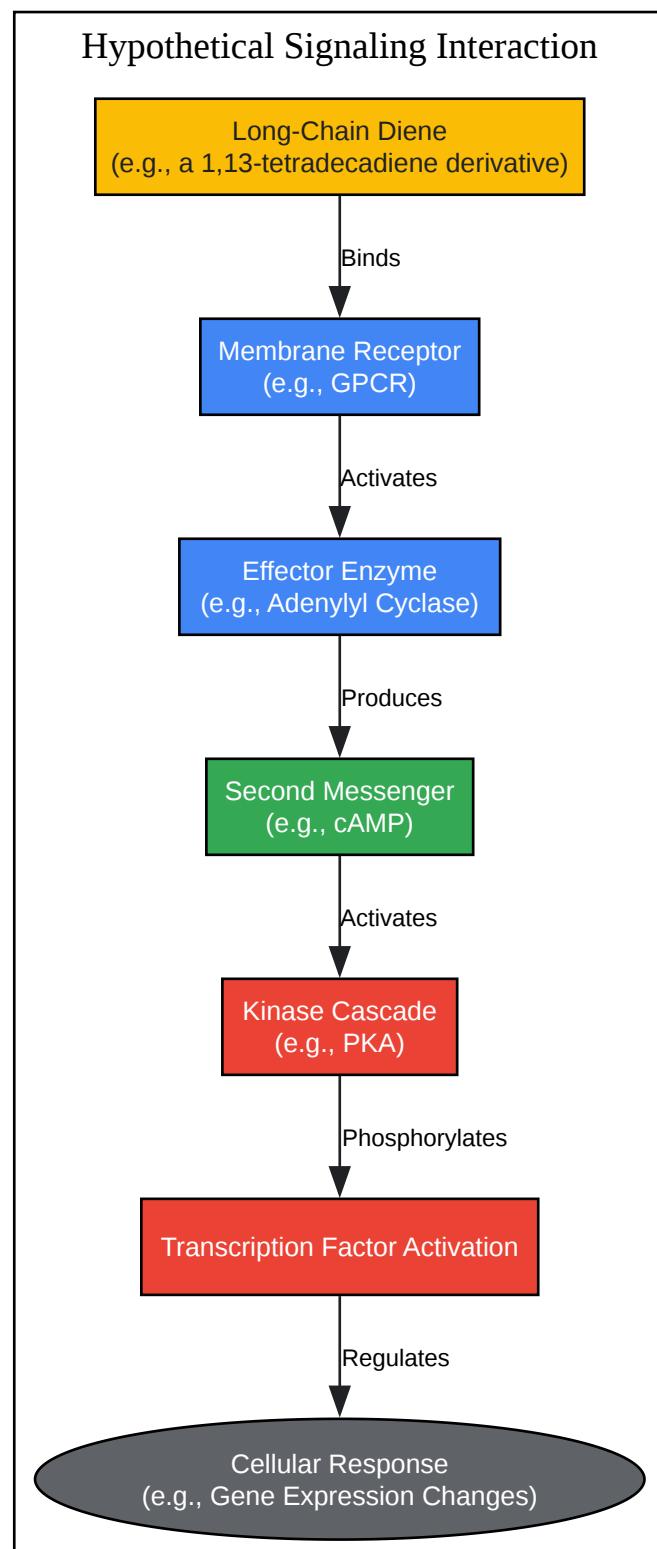
- 1,9-Decadiene
- Grubbs' second-generation catalyst

- Anhydrous dichloromethane or toluene
- Ethylene gas

**Procedure:**

- In a reaction vessel equipped for gas handling, dissolve 1,9-decadiene in anhydrous, degassed solvent.
- Add the Grubbs catalyst (typically 0.1-1 mol%).
- Bubble ethylene gas through the solution while stirring at room temperature.
- Monitor the reaction by GC-MS.
- Upon completion, quench the reaction by adding ethyl vinyl ether.
- Purify the product as described below.





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